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How to improve the solubility of Biotinyl-KR-12 peptide

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Compound of Interest

Compound Name: Biotinyl-KR-12 (human)

Cat. No.: B12398181

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Technical Support Center: Biotinyl-KR-12 Peptide

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively solubilizing and using Biotinyl-KR-12 peptide in their experiments.

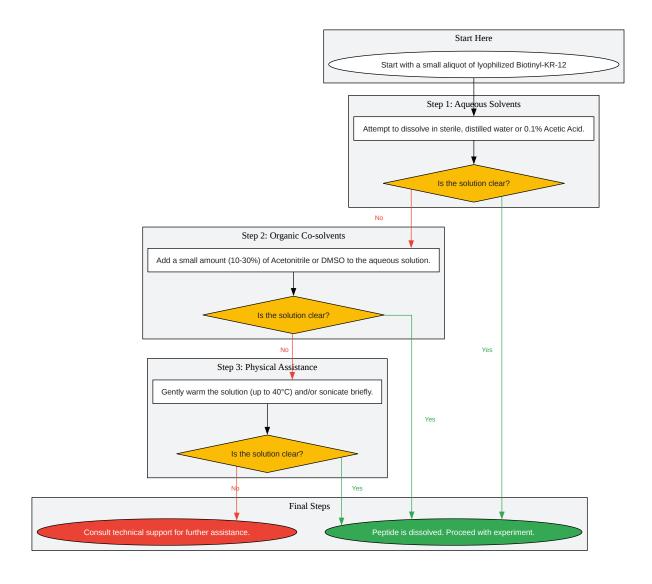
Troubleshooting Guide Issue: Biotinyl-KR-12 peptide is not dissolving in aqueous solutions.

This is a common issue that can be addressed by systematically testing different solvent conditions. The Biotinyl-KR-12 peptide has a net positive charge due to its high content of basic amino acids (Lysine and Arginine) and is generally predicted to be soluble in acidic aqueous solutions.[1][2] However, the presence of hydrophobic residues and the biotin moiety may contribute to solubility challenges.

Solution Workflow:

The following workflow provides a step-by-step approach to solubilizing your lyophilized Biotinyl-KR-12 peptide. It is recommended to test the solubility on a small aliquot of the peptide first.[3]





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Caption: Troubleshooting workflow for Biotinyl-KR-12 peptide solubility.



FAQs (Frequently Asked Questions)

Q1: What is the amino acid sequence and molecular weight of Biotinyl-KR-12?

A1: The amino acid sequence is {Biotinyl}-Lys-Arg-Ile-Val-Gln-Arg-Ile-Lys-Asp-Phe-Leu-Arg ({Biotinyl}-KRIVQRIKDFLR). The molecular weight is approximately 1798.21 g/mol .

Q2: What are the general properties of the KR-12 peptide?

A2: KR-12 is a 12-amino acid fragment of the human antimicrobial peptide LL-37.[1] It is a basic peptide with a high isoelectric point (pI > 10), indicating it carries a net positive charge at neutral pH.[2] It has an amphipathic α -helical structure.[1]

Q3: How should I store the lyophilized peptide and the stock solution?

A3: Lyophilized Biotinyl-KR-12 should be stored at -20°C or -80°C. Once reconstituted, it is recommended to aliquot the stock solution into single-use volumes and store at -80°C to avoid repeated freeze-thaw cycles.[4]

Q4: Can I use DMSO to dissolve Biotinyl-KR-12?

A4: Yes, DMSO is a common solvent for hydrophobic and uncharged peptides and can be used to aid in the dissolution of Biotinyl-KR-12.[3][5] However, if your peptide sequence contained Cysteine (Cys) or Methionine (Met), DMSO should be avoided as it can cause oxidation.[3][6] The KR-12 sequence does not contain these residues. For cellular assays, the final concentration of DMSO should generally be kept low (e.g., <1%) to avoid toxicity.[5]

Q5: The peptide precipitates after dilution with an aqueous buffer. What should I do?

A5: This can happen if a peptide dissolved in a high concentration of organic solvent is rapidly diluted. To avoid this, add the peptide solution dropwise into the aqueous buffer while gently vortexing.[7] If precipitation still occurs, the final concentration of the organic solvent in your working solution may be too low. You may need to optimize the buffer composition or redissolve the peptide and try a different solvent system.

Experimental Protocols



Protocol 1: Reconstitution of Biotinyl-KR-12 Peptide

This protocol outlines the recommended steps for dissolving lyophilized Biotinyl-KR-12 peptide.

- Preparation: Before opening, centrifuge the vial at 10,000 x g for 5 minutes to ensure all the lyophilized powder is at the bottom of the tube.[3] Allow the vial to equilibrate to room temperature.[3]
- Initial Solubilization:
 - For aqueous-based assays: Attempt to dissolve the peptide in sterile, 0.1% acetic acid in water to a stock concentration of 1-10 mg/mL. Since KR-12 is a basic peptide, an acidic solution should facilitate dissolution.[3]
 - For assays compatible with organic solvents: If the peptide does not fully dissolve in the
 acidic solution, add a minimal amount of a suitable organic solvent. First, try dissolving the
 peptide in 100% DMSO or acetonitrile (ACN) and then slowly dilute with your aqueous
 buffer to the desired final concentration.[3]
- Assisted Dissolution: If the peptide is still not fully dissolved, you can try the following:
 - Sonication: Briefly sonicate the solution for 10-20 seconds.[3][5]
 - Gentle Heating: Warm the solution to a temperature no higher than 40°C.[8]
- Verification: A successfully dissolved peptide solution should be clear and free of particulates.[3]
- Storage: Aliquot the stock solution and store at -80°C.

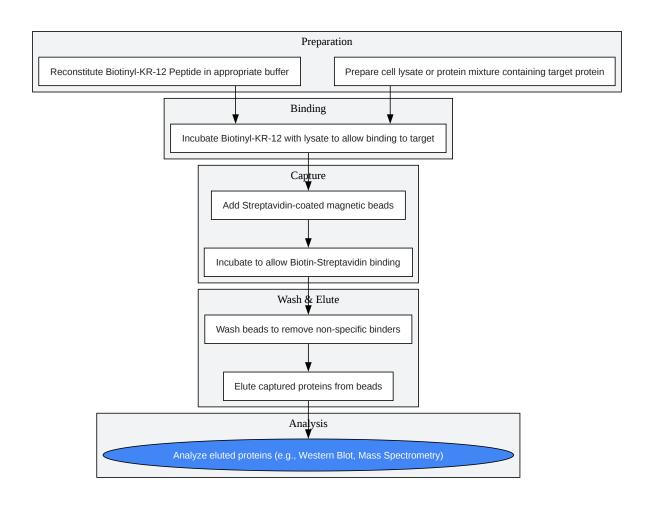
Solubility Summary Table



Solvent/Method	Suitability for Biotinyl-KR- 12	Rationale & Considerations
Sterile, Distilled Water	Moderate	May work, but solubility can be limited due to hydrophobic residues.
0.1% Acetic Acid (aq)	High	Recommended starting solvent. The acidic pH will protonate basic residues, increasing solubility.[3]
Acetonitrile (ACN)	High	A good co-solvent to use with acidic water for peptides with hydrophobic character.
Dimethyl Sulfoxide (DMSO)	High	Effective for dissolving hydrophobic peptides. Keep final concentration low for biological assays.[3][5]
Sonication	High	Mechanical energy helps to break up aggregates and improve dissolution.[3][5]
Gentle Warming (<40°C)	Moderate	Can increase solubility but should be used with caution to avoid peptide degradation.[8]

Visualizations





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Caption: General workflow for a pull-down assay using Biotinyl-KR-12.



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